3-tert-Butoxypropionic Acid: A Versatile Building Block for Complex Molecule Synthesis

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Compound of Interest

Compound Name:	*3-tert-Butoxypropionic acid*
CAS No.:	*21150-73-2*
Cat. No.:	*B1334208*

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Introduction

In the landscape of modern organic synthesis, particularly within the realms of medicinal chemistry and materials science, the strategic selection of building blocks is paramount to the successful construction of complex molecular architectures. **3-tert-Butoxypropionic acid**, a bifunctional molecule featuring a carboxylic acid and a sterically hindered tert-butoxy ether, has emerged as a valuable synthon. The tert-butoxy group serves as a robust protecting group for the 3-hydroxy functionality of propionic acid, stable to a variety of reaction conditions, yet readily removable under acidic treatment. This unique combination of a reactive carboxylic acid handle and a protected hydroxyl group allows for sequential and controlled modifications, making it an ideal starting material for multistep syntheses.

This technical guide provides an in-depth exploration of **3-tert-butoxypropionic acid** as a versatile building block. We will delve into its chemical properties, key synthetic transformations, and provide detailed protocols for its application in the synthesis of complex molecules, including its use as a linker in advanced drug development modalities.

Chemical and Physical Properties

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3-tert-Butoxypropionic acid is a colorless liquid at room temperature. Its structure confers a desirable balance of reactivity and stability.

Property	Value
Molecular Formula	$C_7H_{14}O_3$
Molecular Weight	146.18 g/mol
CAS Number	21150-73-2
Appearance	Colorless liquid
Boiling Point	~90°C at 2 mmHg
Solubility	Soluble in common organic solvents (e.g., ethanol, acetone, ethyl acetate), limited solubility in water.[1]

The carboxylic acid moiety provides a reactive site for a wide range of transformations, including esterification and amidation, while the tert-butoxy group offers steric bulk and is stable to nucleophilic and basic conditions.

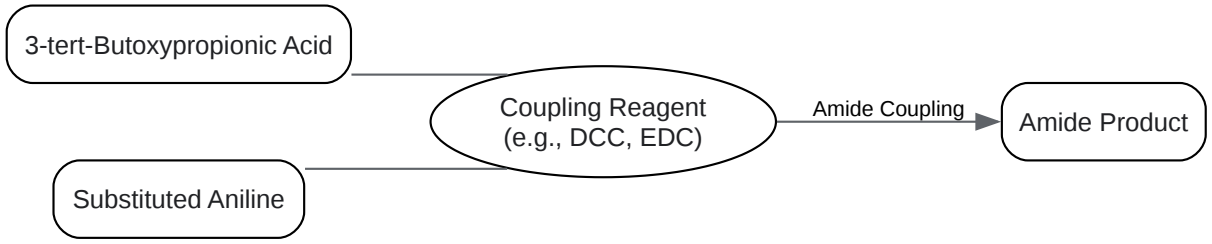
Core Synthetic Applications

The utility of **3-tert-butoxypropionic acid** stems from its bifunctional nature, allowing for two primary modes of reactivity: transformations involving the carboxylic acid and the deprotection and subsequent functionalization of the tert-butoxy group.

Amide Bond Formation: Synthesis of Substituted Anilines

A key application of **3-tert-butoxypropionic acid** is in the synthesis of more complex amide-containing molecules. The carboxylic acid can be readily coupled with amines using standard peptide coupling reagents. A notable example is its use in the synthesis of substituted anilines, which are important intermediates in the development of anti-allergic agents.[2]

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Caption: Amide bond formation using **3-tert-butoxypropionic acid**.

Protocol 1: Synthesis of N-(3,5-dinitrophenyl)-3-tert-butoxypropionamide

This protocol is an illustrative example of an amide coupling reaction based on procedures described in the patent literature.[2]

Materials:

- 3,5-Dinitroaniline
- **3-tert-Butoxypropionic acid**
- Dicyclohexylcarbodiimide (DCC)
- Pyridine
- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Rotary evaporator

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- Standard laboratory glassware

Procedure:

- To a solution of 3,5-dinitroaniline (1.0 eq) and pyridine (1.2 eq) in anhydrous DCM under a nitrogen atmosphere, add a solution of **3-tert-butoxypropionic acid** (1.1 eq) in anhydrous DCM.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add a solution of DCC (1.1 eq) in anhydrous DCM to the reaction mixture.
- Allow the reaction to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the dicyclohexylurea (DCU) byproduct.
- Wash the filtrate sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel to afford the desired N-(3,5-dinitrophenyl)-3-tert-butoxypropionamide.

Expected Product Characterization Data	
^{1}H NMR	Peaks corresponding to the aromatic protons of the dinitrophenyl ring, the methylene protons of the propionyl chain, and the singlet for the tert-butyl group.
Mass Spec (ESI+)	$[M+H]^+$ corresponding to the molecular weight of the product.

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The tert-Butoxy Group as a Protected Hydroxyl

The tert-butoxy group serves as an effective protecting group for a 3-hydroxypropyl chain. This allows for extensive chemical modifications at other parts of the molecule. The tert-butyl ether can be selectively cleaved under acidic conditions to reveal the primary alcohol, which can then be further functionalized.

Deprotection Protocol 2: Cleavage of the tert-Butoxy Group

This protocol outlines a general procedure for the acid-catalyzed deprotection of the tert-butoxy group.

Materials:

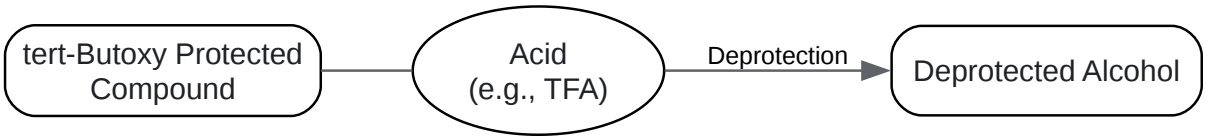
- tert-Butoxy-containing compound
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Rotary evaporator

Procedure:

- Dissolve the tert-butoxy-containing compound in DCM.
- Add trifluoroacetic acid (TFA) dropwise at room temperature. The amount of TFA will depend on the substrate and may range from catalytic to a significant excess.
- Stir the reaction mixture at room temperature and monitor its progress by TLC.
- Upon completion, carefully quench the reaction by the slow addition of a saturated sodium bicarbonate solution until gas evolution ceases.

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- Separate the organic layer and wash it with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting alcohol as needed.



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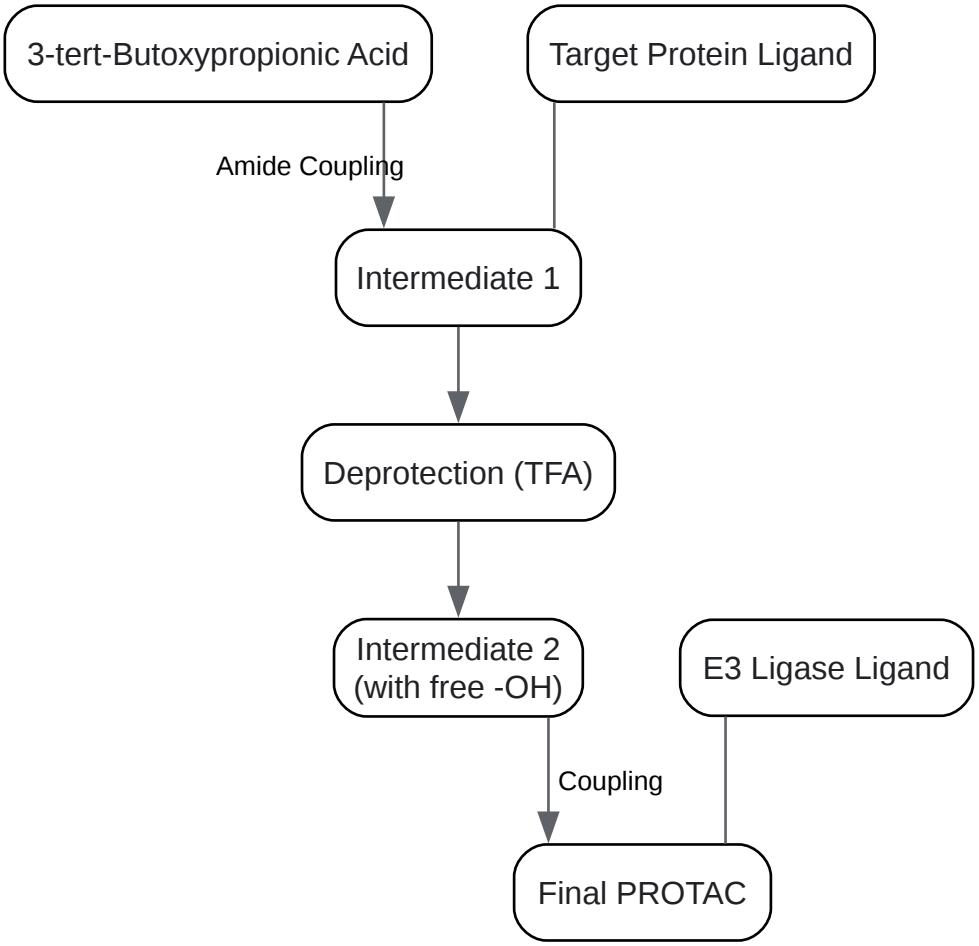
Caption: Acid-catalyzed deprotection of a tert-butoxy group.

Application in Advanced Drug Development: A Linker for PROTACs

Proteolysis-targeting chimeras (PROTACs) are an emerging class of therapeutic agents that co-opt the cell's natural protein degradation machinery to eliminate disease-causing proteins. A PROTAC molecule consists of a ligand that binds to the target protein, a ligand for an E3 ubiquitin ligase, and a chemical linker that connects the two. The nature of the linker is crucial for the efficacy of the PROTAC.

3-tert-Butoxypropionic acid is an excellent candidate for incorporation into PROTAC linkers. Its propionic acid backbone provides a flexible spacer, and the protected hydroxyl group allows for orthogonal chemistry. After coupling the carboxylic acid to one of the ligands, the tert-butoxy group can be deprotected to reveal a hydroxyl group, which can then be used to attach the second ligand.

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Caption: Synthetic strategy for incorporating **3-tert-butoxypropionic acid** into a PROTAC linker.

Conclusion

3-tert-Butoxypropionic acid is a versatile and valuable building block for the synthesis of complex molecules. Its bifunctional nature, combining a reactive carboxylic acid with a stable yet readily cleavable tert-butoxy protecting group, offers synthetic chemists a powerful tool for controlled and sequential molecular construction. The applications highlighted in this guide, from the synthesis of pharmaceutical intermediates to its potential use in the burgeoning field of PROTACs, underscore the broad utility of this synthon. The provided protocols serve as a practical starting point for researchers and scientists in drug development and other areas of chemical synthesis to harness the potential of **3-tert-butoxypropionic acid** in their own research endeavors.

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